

Application Notes and Protocols: Gilman Reagent Reaction with 1-iodocyclohexene

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Compound of Interest

Compound Name: **1-iodocyclohexene**

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Introduction

The Gilman reagent, a lithium diorganocuprate (R_2CuLi), is a versatile and widely used organometallic reagent in organic synthesis. One of its key applications is in the Corey-House synthesis, a powerful method for the formation of carbon-carbon bonds. This reaction involves the coupling of a Gilman reagent with an organic halide. This document provides detailed application notes and protocols for the reaction of Gilman reagents with **1-iodocyclohexene**, a vinyl iodide, to yield 1-alkylcyclohexenes. This transformation is particularly useful for introducing alkyl substituents onto a cyclohexene ring with high specificity.

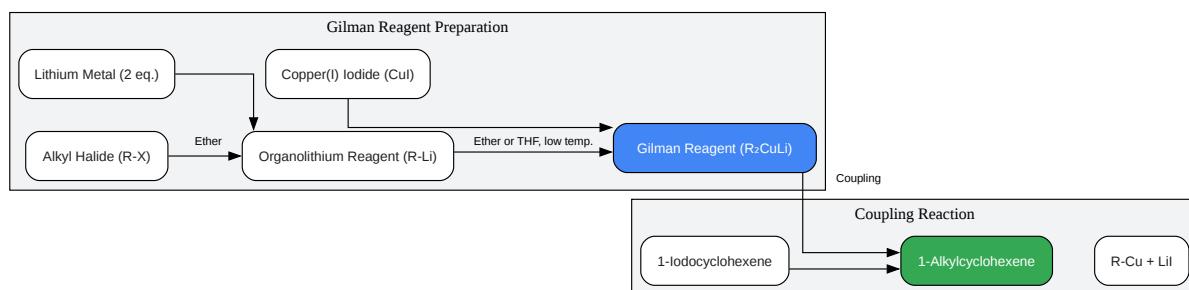
The overall reaction proceeds in two main stages: the preparation of the Gilman reagent and the subsequent coupling reaction with **1-iodocyclohexene**. Gilman reagents are typically prepared *in situ* by the reaction of two equivalents of an organolithium reagent with one equivalent of a copper(I) halide, such as copper(I) iodide (CuI), in an ethereal solvent like diethyl ether or tetrahydrofuran (THF) at low temperatures. The resulting Gilman reagent is then reacted with the vinyl iodide to afford the desired 1-alkylcyclohexene.

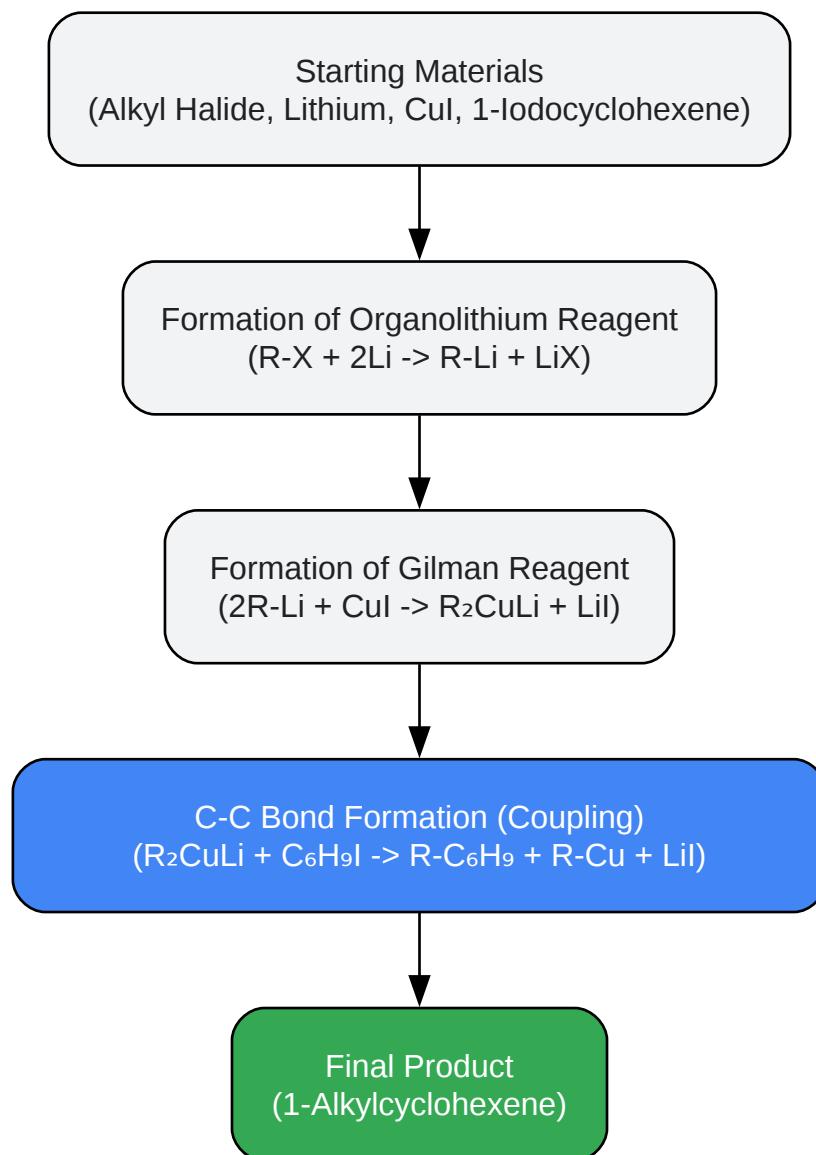
Reaction Mechanism and Workflow

The reaction of a Gilman reagent with **1-iodocyclohexene** follows a mechanism that is generally believed to involve an oxidative addition of the vinyl iodide to the copper(I) center of the Gilman reagent, forming a transient copper(III) intermediate. This intermediate then

undergoes reductive elimination to form the new carbon-carbon bond and regenerate a copper(I) species.

A generalized workflow for this synthetic transformation is outlined below.





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